

Nkh477: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Nkh477

Cat. No.: B15605010

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A Water-Soluble Adenylyl Cyclase Activator for In Vitro and In Vivo Research

Introduction:

Nkh477, also known as Colforsin dapropate hydrochloride, is a potent, water-soluble analog of forskolin.[1] As a direct activator of adenylyl cyclase, **Nkh477** elevates intracellular cyclic AMP (cAMP) levels, making it a valuable tool for studying a wide range of cellular processes.[2][3][4][5][6][7] It exhibits a degree of selectivity for the cardiac (type V) isoform of adenylyl cyclase.[1] These properties have led to its use in cardiovascular research as a positive inotropic and hypotensive agent, as well as in studies of smooth muscle relaxation, immune modulation, and neuronal function.[1][5][7]

This document provides detailed information on the solubility of **Nkh477**, protocols for its preparation and use in experimental settings, and an overview of its primary signaling pathway.

Data Presentation: Nkh477 Solubility

The solubility of **Nkh477** can vary between batches due to factors such as hydration. The following tables summarize the reported solubility data in common laboratory solvents. It is recommended to perform a small-scale solubility test with your specific batch of **Nkh477**.

Table 1: Solubility in Single Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	10 - 21.84	18.31 - 40	Sonication may be required to aid dissolution. [2] [8]
DMSO	30 - 100	54.9 - 183.12	Sonication may be required. The use of new, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility. [1] [2] [8]
DMF	20	36.6	
Ethanol	2.5	4.6	

Table 2: Solubility in Co-Solvent Systems

Co-Solvent System	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO:PBS (pH 7.2) (1:1)	0.5	0.9	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5	≥ 9.16	This formulation yields a clear solution.[2][8]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 5	≥ 9.16	This formulation yields a clear solution.[2]
10% DMSO, 90% Corn Oil	≥ 5	≥ 9.16	This formulation yields a clear solution.[2]

Molecular Weight of **Nkh477** (hydrochloride) is 546.1 g/mol .

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

- Weighing: Accurately weigh out the desired amount of **Nkh477** powder. For 1 mL of a 10 mM stock solution, you will need 5.46 mg.
- Dissolution: Add the appropriate volume of sterile, purified water (e.g., Milli-Q or equivalent) to the **Nkh477** powder.
- Solubilization: Vortex the solution vigorously. If the compound does not fully dissolve, sonicate the vial in a water bath until the solution is clear.[2][8]
- Sterilization: For cell culture applications, sterilize the stock solution by passing it through a 0.22 μm syringe filter.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term use (weeks) or -80°C for long-term storage (months). It

is recommended to use freshly prepared solutions as the compound may be unstable in solution.^[2]

Protocol 2: Preparation of a 50 mM DMSO Stock Solution

- **Weighing:** Accurately weigh out the desired amount of **Nkh477** powder. For 1 mL of a 50 mM stock solution, you will need 27.3 mg.
- **Dissolution:** Add the appropriate volume of high-purity, anhydrous DMSO to the **Nkh477** powder.
- **Solubilization:** Vortex the solution until the compound is fully dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary.^{[2][8]}
- **Storage:** Store the DMSO stock solution in small aliquots at -20°C or -80°C. Ensure the vials are tightly sealed to prevent moisture absorption by the DMSO.

Protocol 3: Preparation of an In Vivo Formulation (based on 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)

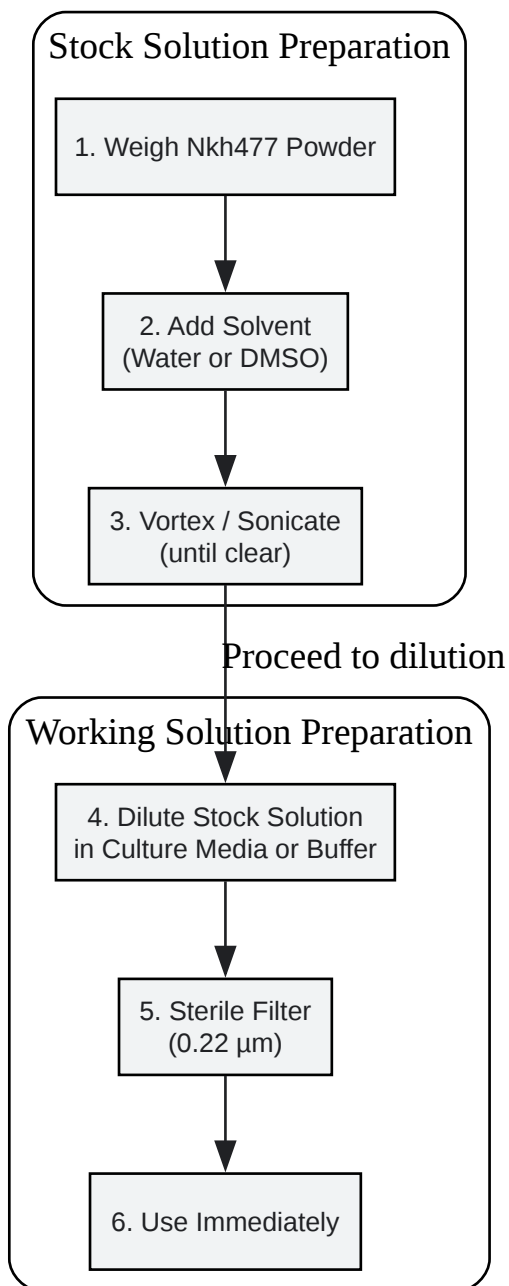
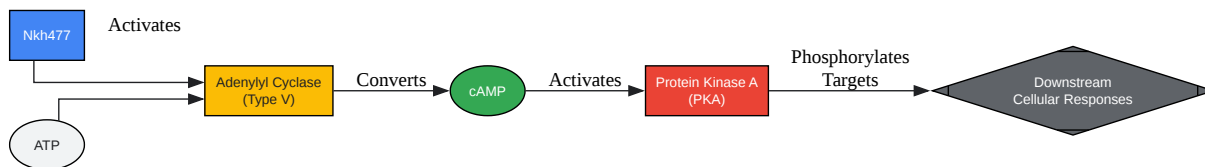
This protocol is for preparing a working solution for animal studies and should be performed in a sterile environment.^[2]

- **Prepare a concentrated DMSO stock:** Prepare a high-concentration stock solution of **Nkh477** in DMSO (e.g., 50 mg/mL).
- **Mixing the components:** In a sterile tube, add the following components in the specified order, ensuring the solution is mixed thoroughly after each addition:
 - 400 µL PEG300
 - 100 µL of the 50 mg/mL **Nkh477** in DMSO stock solution
 - 50 µL Tween-80

- Final dilution: Add 450 μ L of sterile saline to bring the total volume to 1 mL. This will result in a final **Nkh477** concentration of 5 mg/mL.
- Administration: The solution should be clear. If any precipitation is observed, gentle warming and vortexing may be used. This formulation should be prepared fresh before each use.

Mandatory Visualizations

Signaling Pathway of Nkh477



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